In Vitro Validation of TIK-301's Binding Affinity: A Comparative Guide

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Compound of Interest

Compound Name:	*TIK-301*
CAS No.:	*118702-11-7*
Cat. No.:	*B1675577*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the in vitro binding affinity of **TIK-301** with other prominent melatonin receptor agonists. The data presented is supported by established experimental methodologies to assist researchers in evaluating **TIK-301** for their drug development programs.

Comparative Binding Affinity Data

TIK-301 demonstrates high-affinity binding to both melatonin receptor subtypes, MT1 and MT2. The following table summarizes the inhibitory constant (Ki) values for **TIK-301** and a selection of alternative compounds, including the endogenous ligand melatonin. Lower Ki values are indicative of higher binding affinity.

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Compound	MT1 Receptor Ki (nM)	MT2 Receptor Ki (nM)	Receptor Selectivity (MT1/MT2)
TIK-301	0.081[1]	0.042[1]	1.93
Melatonin	~0.1 (pKi = 10)	~0.1 (pKi = 10)	~1
Ramelteon	0.014[1][2]	0.112[1][2]	0.125
Tasimelteon	0.304 - 0.35[3][4][5]	0.0692 - 0.17[3][4][5]	4.4 - 2.06
Agomelatine	0.1[6][7][8]	0.12[7][8]	0.83

Note: Ki values can vary slightly between different studies and experimental conditions.

Experimental Protocols

The determination of binding affinity for melatonin receptor agonists is commonly performed using a competitive radioligand binding assay. This technique measures the ability of a test compound (e.g., **TIK-301**) to displace a radiolabeled ligand that is known to bind to the target receptor.

Radioligand Binding Assay for MT1 and MT2 Receptors

Objective: To determine the inhibitory constant (Ki) of a test compound for the MT1 and MT2 receptors.

Materials:

- Receptor Source: Cell membranes prepared from cell lines stably expressing human MT1 or MT2 receptors (e.g., CHO-K1 cells).
- Radioligand: 2-[125I]-iodomelatonin, a high-affinity radiolabeled ligand for melatonin receptors.
- Test Compounds: **TIK-301** and other compounds of interest, dissolved in an appropriate solvent (e.g., DMSO).

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- Assay Buffer: Tris-HCl buffer (e.g., 50 mM, pH 7.4) containing divalent cations (e.g., 5 mM MgCl2).
- Non-specific Binding Control: A high concentration of a non-radiolabeled ligand (e.g., 10 µM melatonin) to determine the amount of non-specific binding of the radioligand.
- Filtration Apparatus: A cell harvester and glass fiber filters (e.g., Whatman GF/C) pre-treated with a substance like polyethyleneimine (PEI) to reduce non-specific binding.
- Scintillation Counter: To measure the radioactivity retained on the filters.

Procedure:

- Membrane Preparation: The cell membranes expressing the target receptor are thawed and resuspended in the assay buffer. The protein concentration is determined using a standard protein assay.
- Assay Setup: In a 96-well plate, the following components are added in order:
  - Assay buffer.
  - A fixed concentration of the radioligand (typically at or near its Kd value).
  - Varying concentrations of the test compound.
  - The cell membrane preparation.
  - For determining non-specific binding, the non-specific binding control is added instead of the test compound.
- Incubation: The plate is incubated for a sufficient time to allow the binding to reach equilibrium (e.g., 60-90 minutes at 30°C).
- Filtration: The incubation is terminated by rapid filtration through the glass fiber filters using a cell harvester. The filters are then washed with ice-cold assay buffer to remove unbound radioligand.
- Counting: The radioactivity trapped on the filters is measured using a scintillation counter.

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- Data Analysis: The amount of specific binding is calculated by subtracting the non-specific binding from the total binding. The concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC50) is determined by non-linear regression analysis of the competition curve. The Ki value is then calculated from the IC50 value using the Cheng-Prusoff equation:

  Ki = IC50 / (1 + [L]/Kd)

  where:

  - [L] is the concentration of the radioligand used in the assay.
  - Kd is the dissociation constant of the radioligand for the receptor.

Visualizations

Melatonin Receptor Signaling Pathway

The following diagram illustrates the canonical signaling pathway activated by melatonin receptor agonists like **TIK-301**. Melatonin receptors are G-protein coupled receptors (GPCRs) that primarily couple to the Gi alpha subunit, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels.

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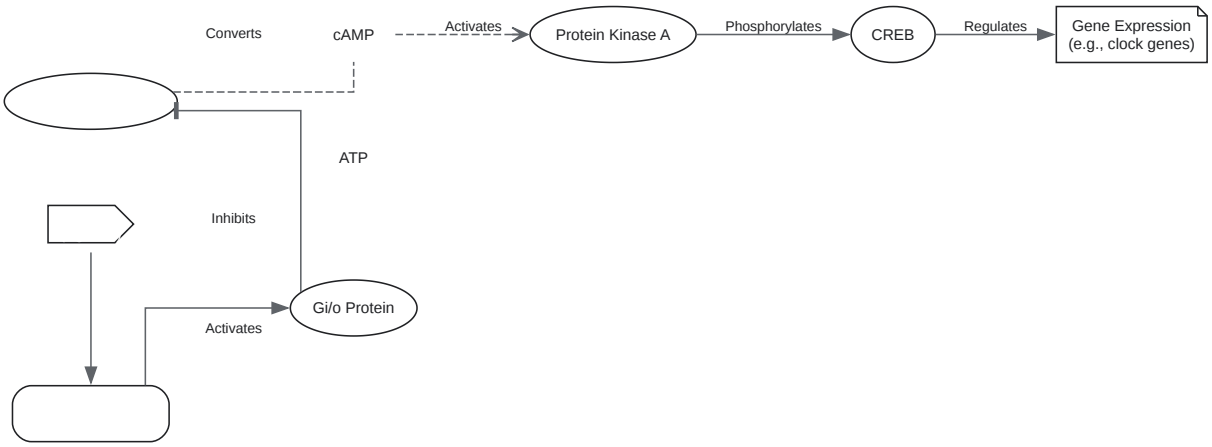

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Caption: Melatonin receptor signaling cascade initiated by an agonist.

Experimental Workflow for Binding Affinity Determination

The following diagram outlines the key steps in the radioligand binding assay used to determine the binding affinity of compounds like **TIK-301**.

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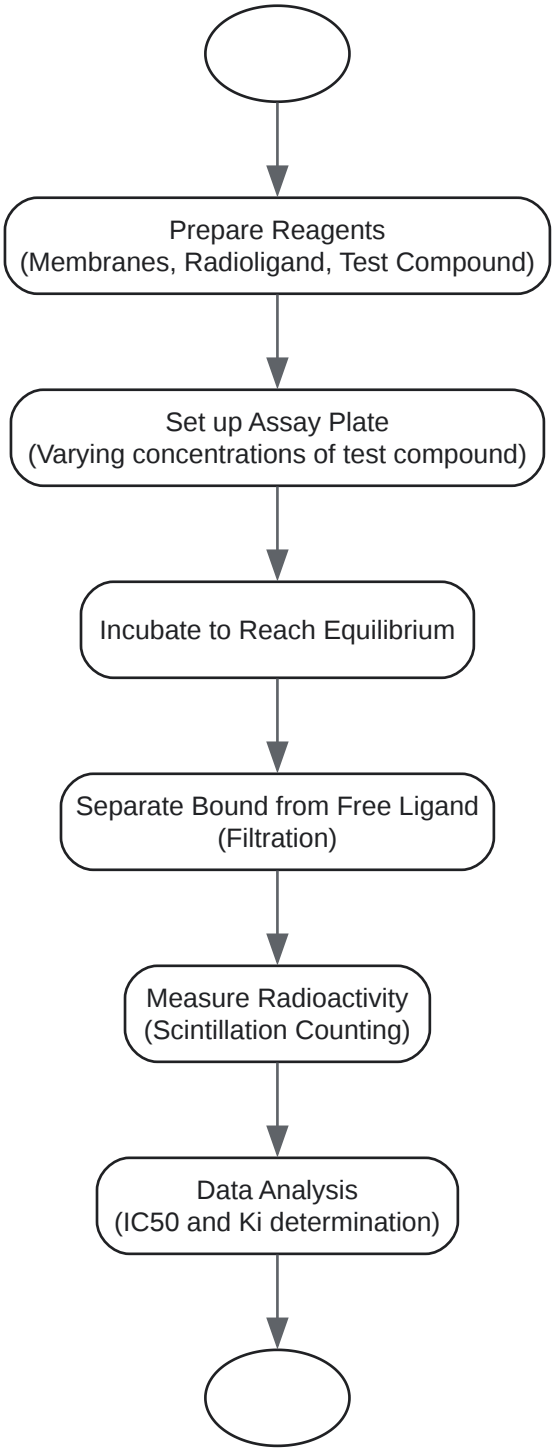

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Caption: Workflow for a competitive radioligand binding assay.

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